

A Comprehensive Technical Guide to the Solubility of 5-Methyl-2-hexanone

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Compound of Interest

Compound Name: 5-Methyl-2-hexanone

Cat. No.: B1664664

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility characteristics of **5-Methyl-2-hexanone** (MIAK), a ketone solvent with applications across various scientific and industrial domains. Understanding the solubility of this compound is critical for its effective use in chemical synthesis, formulation development, and analytical methodologies. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and visual representations of experimental workflows and solubility principles.

Core Solubility Data

The solubility of **5-Methyl-2-hexanone** is dictated by its molecular structure, which includes a polar carbonyl group and a nonpolar hydrocarbon chain. This dual character influences its miscibility with a range of solvents. The following table summarizes the available quantitative and qualitative solubility data for **5-Methyl-2-hexanone** in various common solvents.

Solvent	Chemical Formula	Type	Solubility of 5-Methyl-2-hexanone	Temperature (°C)
Water	H ₂ O	Inorganic	5.4 g/L[1]	25
Ethanol	C ₂ H ₅ OH	Alcohol	Miscible[2]	Not Specified
Diethyl Ether	(C ₂ H ₅) ₂ O	Ether	Miscible[2]	Not Specified
Acetone	(CH ₃) ₂ CO	Ketone	Very Soluble[2] [3]	Not Specified
Benzene	C ₆ H ₆	Aromatic Hydrocarbon	Very Soluble[2]	Not Specified
Carbon Tetrachloride	CCl ₄	Halogenated Hydrocarbon	Soluble[2]	Not Specified
Chloroform	CHCl ₃	Halogenated Hydrocarbon	Quite Soluble[3]	Not Specified

Note: "Miscible" indicates that the two substances are completely soluble in each other at all proportions. "Very Soluble" and "Quite Soluble" are qualitative terms indicating a high degree of solubility.

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the solubility of a substance in a given solvent.[4] This protocol is adapted from the OECD Guideline 105 for testing of chemicals.[5][6][7][8]

Objective: To determine the saturation mass concentration of **5-Methyl-2-hexanone** in a specific solvent at a controlled temperature.

Materials:

- **5-Methyl-2-hexanone** (high purity)

- Solvent of interest (analytical grade)
- Thermostatically controlled shaker or water bath
- Flasks with airtight stoppers
- Analytical balance
- Centrifuge (optional)
- Syringes and filters (pore size appropriate to remove undissolved solute)
- Analytical instrument for quantification (e.g., Gas Chromatography with a Flame Ionization Detector - GC-FID)

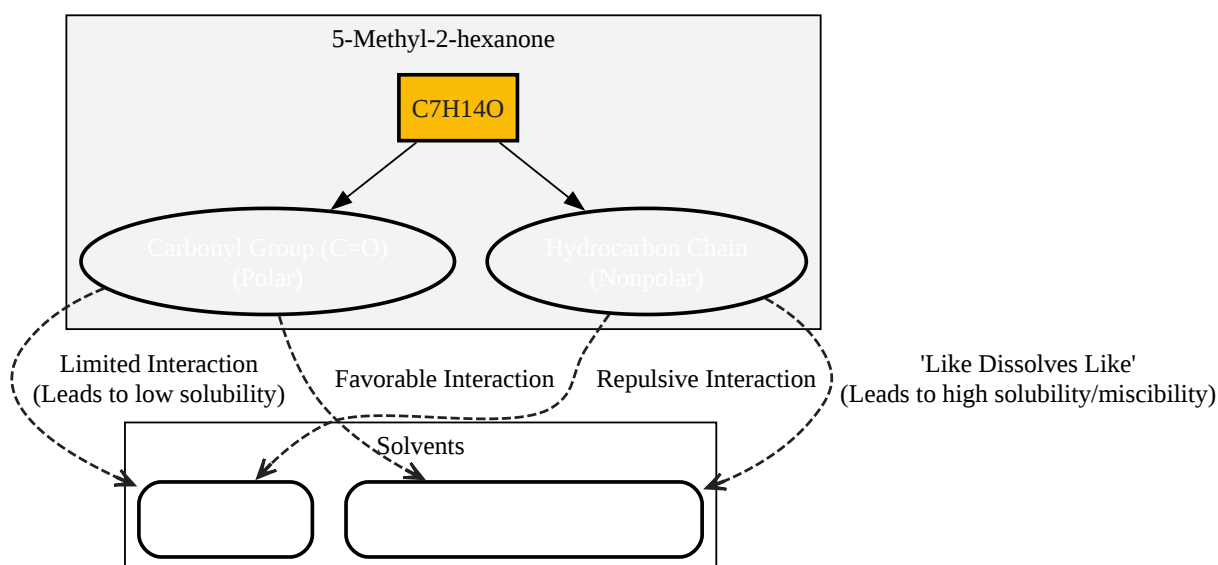
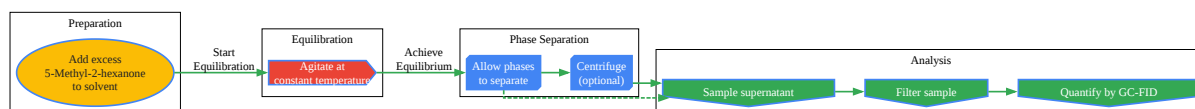
Procedure:

- Preparation of the Test System: An excess amount of **5-Methyl-2-hexanone** is added to a known volume of the solvent in a flask. The excess solute is crucial to ensure that saturation is achieved.
- Equilibration: The flasks are sealed and placed in a thermostatically controlled shaker or water bath maintained at a constant temperature (e.g., 25 °C). The mixture is agitated for a sufficient period to allow for the system to reach equilibrium. This can take several hours to days, depending on the solvent and the substance. Preliminary tests are often conducted to determine the necessary equilibration time.
- Phase Separation: After equilibration, the agitation is stopped, and the mixture is allowed to stand to permit the separation of the undissolved **5-Methyl-2-hexanone** from the saturated solution. If necessary, centrifugation can be employed to facilitate this separation.
- Sampling: A sample of the clear, saturated supernatant is carefully withdrawn using a syringe.
- Filtration: The withdrawn sample is immediately filtered to remove any remaining undissolved micro-droplets of **5-Methyl-2-hexanone**.

- Quantification: The concentration of **5-Methyl-2-hexanone** in the filtered, saturated solution is determined using a suitable analytical method, such as GC-FID. A calibration curve prepared with standard solutions of **5-Methyl-2-hexanone** in the same solvent is used for accurate quantification.
- Data Analysis: The solubility is reported as the mass of **5-Methyl-2-hexanone** per unit volume of the solvent (e.g., g/L).

Visualizing Experimental and Logical Frameworks

To further elucidate the processes and principles involved in understanding the solubility of **5-Methyl-2-hexanone**, the following diagrams are provided.



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